

3-Bromopyridine N-oxide hydrochloride crystal structure analysis

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Compound of Interest

Compound Name: 3-Bromopyridine N-oxide
hydrochloride

CAS No.: 63785-86-4

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An In-depth Technical Guide to the Crystal Structure Analysis of **3-Bromopyridine N-oxide Hydrochloride**

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Foreword: Charting the Unseen Architecture of a Key Synthetic Intermediate

In the landscape of modern synthetic chemistry and drug development, 3-bromopyridine N-oxide serves as a versatile intermediate for introducing the pyridyl-N-oxide moiety, a structural motif present in numerous pharmacologically active compounds. The addition of hydrochloric acid to form the salt, **3-bromopyridine N-oxide hydrochloride**, not only modifies its solubility and stability but also introduces new potential intermolecular interactions that can dictate its solid-state behavior and, by extension, its handling, formulation, and reactivity.

This guide provides a comprehensive, field-proven framework for the complete crystal structure analysis of **3-bromopyridine N-oxide hydrochloride**. While a dedicated, peer-reviewed

crystallographic study for this specific salt is not prominently available in public databases as of this writing, the methodologies detailed herein represent the gold-standard approach for the characterization of novel small molecule crystalline materials. We will proceed from first principles, explaining the causality behind each experimental choice, to provide a self-validating protocol that ensures accuracy and reproducibility. This document is intended for researchers, scientists, and drug development professionals who require a deep understanding of solid-state characterization.

Part 1: Synthesis and Crystallization — From Precursor to Diffraction-Quality Crystal

The journey to elucidating a crystal structure begins with the synthesis of high-purity material and the subsequent growth of single crystals suitable for X-ray diffraction. The quality of the final structural model is inextricably linked to the quality of the crystal used for data collection.

Synthesis of 3-Bromopyridine N-oxide Hydrochloride

The synthesis is a two-step process: N-oxidation of the parent heterocycle followed by salt formation.

Step 1: N-Oxidation of 3-Bromopyridine

The oxidation of the pyridine nitrogen is typically achieved using a peroxy acid. meta-Chloroperoxybenzoic acid (m-CPBA) is a common and effective choice due to its commercial availability and reactivity.

- **Rationale:** The electron-rich nitrogen atom of the pyridine ring acts as a nucleophile, attacking the electrophilic outer oxygen of the peroxy acid. The choice of a solvent like dichloromethane (DCM) is ideal as it is relatively inert and facilitates easy work-up. The reaction is often run at 0 °C initially to control the exothermic reaction before being allowed to warm to room temperature to ensure completion.

Step 2: Formation of the Hydrochloride Salt

The purified 3-bromopyridine N-oxide is then treated with hydrochloric acid to form the desired salt.

- **Rationale:** Introducing HCl in a non-aqueous solvent like diethyl ether or dioxane allows for the precipitation of the hydrochloride salt, which often has lower solubility in organic solvents than its free base precursor. This provides a simple and effective method of purification.

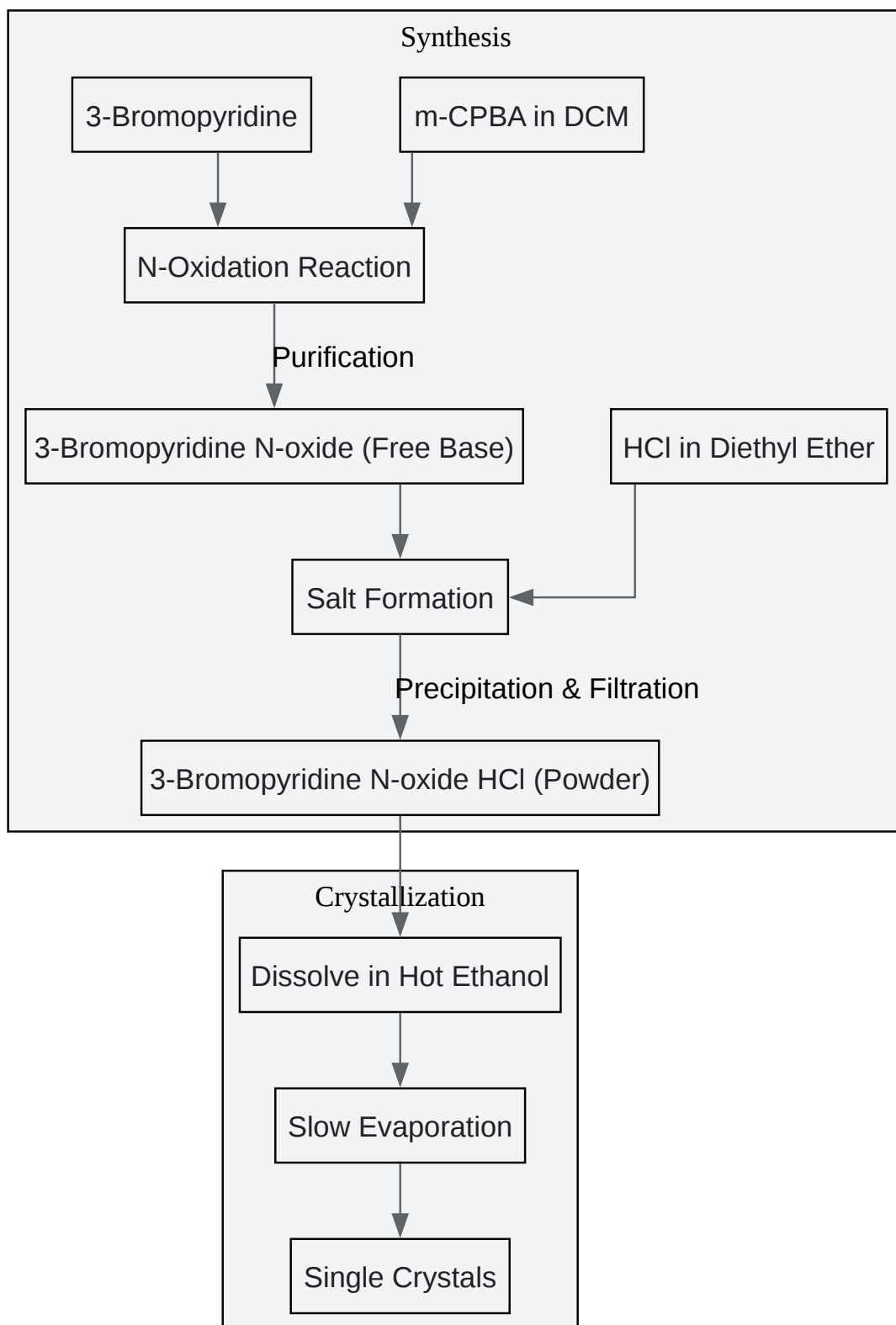
Growing Single Crystals: The Art and Science of Molecular Self-Assembly

The goal of crystallization is to encourage the slow, ordered arrangement of molecules from a supersaturated solution into a single, defect-free lattice. For **3-bromopyridine N-oxide hydrochloride**, a polar protic solvent is a logical starting point due to the ionic nature of the salt.

Recommended Protocol: Slow Evaporation

- **Solvent Screening:** Begin by testing the solubility of the synthesized salt in various solvents (e.g., methanol, ethanol, isopropanol, water, acetonitrile). The ideal solvent is one in which the compound is sparingly soluble at room temperature. A mixture of solvents, such as ethanol/water, can also be effective.
- **Preparation of a Saturated Solution:** Gently warm the chosen solvent and dissolve the minimum amount of **3-bromopyridine N-oxide hydrochloride** required to achieve saturation.
- **Filtration:** Filter the warm solution through a syringe filter (0.22 μm) into a clean, small vial. This removes any particulate matter that could act as unwanted nucleation sites.
- **Incubation:** Cover the vial with a cap that has been pierced with a needle. This allows for slow evaporation of the solvent.
- **Patience:** Place the vial in a vibration-free environment and allow it to stand undisturbed for several days to weeks. Crystals should form as the solvent evaporates and the solution becomes supersaturated.

The entire synthesis and crystallization workflow can be visualized as follows:



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Caption: Workflow for Synthesis and Crystallization.

Part 2: Single-Crystal X-ray Diffraction (SC-XRD) — The Definitive Structural Probe

SC-XRD is the definitive technique for determining the precise three-dimensional arrangement of atoms in a crystalline solid. The process involves irradiating a single crystal with monochromatic X-rays and analyzing the resulting diffraction pattern.

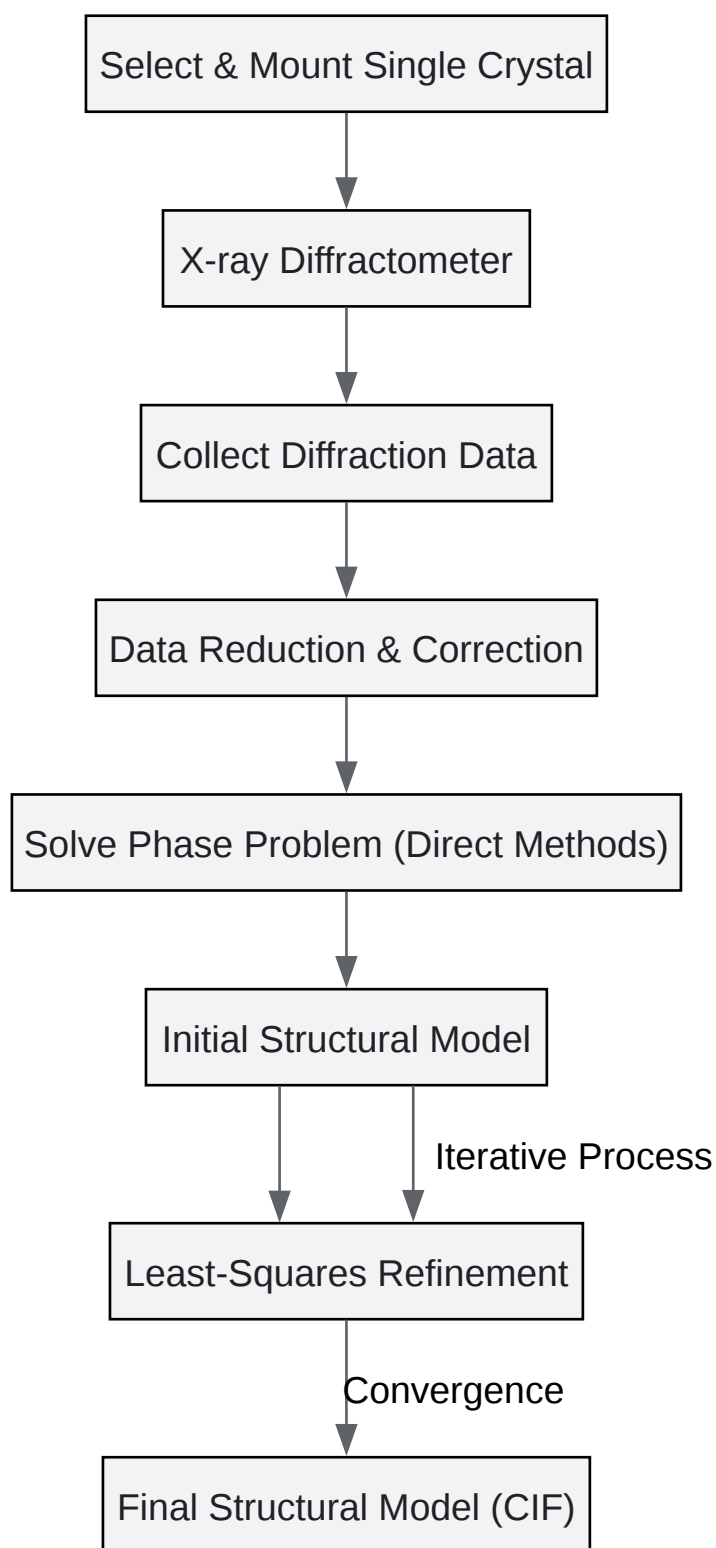
Data Collection and Processing

- **Crystal Mounting:** A suitable crystal (typically 0.1-0.3 mm in size) is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in a diffractometer, cooled under a stream of nitrogen gas (typically to 100 K to reduce thermal motion), and irradiated with X-rays (e.g., Mo K α , $\lambda = 0.71073$ Å). A series of diffraction images are collected as the crystal is rotated.
- **Data Reduction:** The raw diffraction data are processed to yield a list of reflection indices (h,k,l) and their corresponding intensities. This step also includes corrections for various experimental factors.

Structure Solution and Refinement

- **Structure Solution:** The "phase problem" is solved using direct methods or Patterson methods to generate an initial electron density map and a preliminary structural model.
- **Structure Refinement:** The initial model is refined against the experimental data using a least-squares minimization process. This iterative process adjusts atomic positions, and thermal parameters to improve the agreement between the calculated and observed structure factors. Hydrogen atoms are typically located in the difference Fourier map and refined isotropically.

The SC-XRD workflow is a systematic process leading from a physical crystal to a refined atomic model.



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Caption: Single-Crystal X-ray Diffraction Workflow.

Part 3: Analysis of the Crystal Structure of 3-Bromopyridine N-oxide Hydrochloride

Based on the principles of chemical bonding and intermolecular forces, we can predict the key structural features that would be revealed by a successful X-ray diffraction study.

Expected Crystallographic Parameters

The following table summarizes the kind of data one would obtain from a crystallographic analysis. The values presented are hypothetical but are representative of a typical organic hydrochloride salt.

Parameter	Expected Value / Information	Significance
Chemical Formula	C ₅ H ₅ BrClNO	Confirms the elemental composition of the crystal.
Formula Weight	222.46 g/mol	Used in density calculations.
Crystal System	Monoclinic or Orthorhombic	Describes the basic symmetry of the unit cell.
Space Group	e.g., P2 ₁ /c or P2 ₁ 2 ₁ 2 ₁	Defines the symmetry operations within the unit cell.
a, b, c (Å)	e.g., a=8.1, b=12.5, c=7.9 Å	Dimensions of the unit cell.
α, β, γ (°)	e.g., α=90, β=105.2, γ=90 °	Angles of the unit cell.
V (Å ³)	~800 Å ³	Volume of the unit cell.
Z	4	Number of formula units per unit cell.
R-factor (R1)	< 0.05	A measure of the agreement between the model and the data; a lower value indicates a better fit.

Key Intramolecular Features

- **Protonation Site:** The proton from HCl will unequivocally be located on the N-oxide oxygen atom, forming a hydroxyl group ($\text{N}^+\text{-OH}$). This is the most basic site on the molecule.
- **Bond Lengths and Angles:** The C-Br bond length is expected to be around 1.89 Å. The N-O bond will be longer than a typical N-oxide bond due to protonation and single-bond character, likely around 1.38 Å. The pyridine ring will show some deviation from perfect aromatic planarity due to the influence of the substituents and protonation.

Dominant Intermolecular Interactions: The Hydrogen Bond

The most significant interaction governing the crystal packing will be a strong hydrogen bond between the protonated N-oxide group (the donor) and the chloride anion (the acceptor).

- **$\text{N}^+\text{-O-H}\cdots\text{Cl}^-$ Hydrogen Bond:** This interaction is a primary driver of the crystal lattice formation. The O-H $\cdots$ Cl distance is expected to be short, likely in the range of 2.9-3.1 Å, indicating a strong bond. This interaction will link the cations and anions into chains or sheets.

Additional, weaker interactions may also play a role in stabilizing the three-dimensional structure:

- **Halogen Bonding:** The bromine atom on one molecule could interact with an electronegative atom (like the oxygen or chloride ion) on a neighboring molecule.
- **π - π Stacking:** The pyridine rings may stack in an offset fashion, contributing to the overall stability of the crystal lattice.

The predicted primary interaction can be visualized as follows:

Caption: Primary Hydrogen Bonding Interaction.

Conclusion: From Hypothesis to Structural Certainty

The comprehensive analysis of **3-bromopyridine N-oxide hydrochloride**, following the rigorous workflow outlined in this guide, provides far more than just a picture of a molecule. It offers quantitative data on bond lengths, angles, and the subtle interplay of intermolecular forces that dictate the solid-state properties of this important chemical building block. This knowledge is critical for applications ranging from reaction optimization to the rational design of pharmaceutical formulations. By combining meticulous synthesis, careful crystallization, and high-resolution SC-XRD analysis, researchers can achieve structural certainty, transforming a chemical formula into a precisely defined three-dimensional reality.

References

- This guide synthesizes standard, widely accepted methodologies in synthetic chemistry and X-ray crystallography. The protocols and principles described are foundational to the field and are detailed in numerous authoritative textbooks and publications on these subjects. For further reading on specific techniques, the following resources are recommended.
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